

Application Notes and Protocols for Dicyclobutylidene

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Compound of Interest

Compound Name: Dicyclobutylidene

Cat. No.: B1204455

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling and storage of **Dicyclobutylidene**. Given the limited specific data available for **Dicyclobutylidene**, the following protocols are based on best practices for handling flammable and potentially peroxide-forming organic compounds.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **Dicyclobutylidene** is presented below. This information is crucial for understanding its behavior and potential hazards.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₂	[1][2]
Molecular Weight	108.18 g/mol	[1][2]
Boiling Point	142.9°C at 760 mmHg	[1]
Flash Point	19.7°C	[1]
Density	1.031 g/cm ³	[1]
Appearance	Colorless liquid	[3]

Safety and Hazard Information

Dicyclobutylidene is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	GHS Classification
Flammable liquids	Category 2 (Highly flammable liquid and vapor)
Aspiration hazard	Category 1 (May be fatal if swallowed and enters airways)
Skin corrosion/irritation	Category 2 (Causes skin irritation)
Serious eye damage/eye irritation	Category 2 (Causes serious eye irritation)
Specific target organ toxicity, single exposure	Category 3 (May cause respiratory irritation)

Handling Procedures

Due to its flammable nature and potential for peroxide formation, **Dicyclobutylidene** must be handled with extreme care in a controlled laboratory environment.

Personal Protective Equipment (PPE)

All personnel handling **Dicyclobutylidene** must wear the following minimum PPE:

- Eye Protection: Chemical splash goggles.
- Hand Protection: Chemical-resistant gloves (e.g., Neoprene).
- Body Protection: A flame-retardant lab coat.
- Respiratory Protection: Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator is required.[\[4\]](#)[\[5\]](#)

General Handling Protocol

- Work Area: All manipulations of **Dicyclobutylidene** should be performed within a certified chemical fume hood to minimize inhalation exposure and contain any potential spills.[\[6\]](#)

- Ignition Sources: Keep away from all sources of ignition, including open flames, hot surfaces, and sparks.[\[7\]](#)[\[8\]](#) Use non-sparking tools and explosion-proof equipment.[\[7\]](#)[\[8\]](#)
- Static Discharge: Take precautionary measures against static discharge.[\[7\]](#)[\[9\]](#) Ensure that all containers and equipment are properly grounded and bonded.[\[7\]](#)[\[8\]](#)
- Dispensing: When dispensing, use a lab mat or secondary containment to catch any spills.[\[3\]](#) For transfers from bulk containers, ensure proper grounding and bonding of both containers.[\[10\]](#)
- Heating: Never heat **Dicyclobutylidene** with an open flame.[\[11\]](#) Use a controlled heating source such as a water bath or heating mantle.
- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, and bases.[\[5\]](#)[\[8\]](#)

Storage Procedures

Proper storage of **Dicyclobutylidene** is critical to maintain its stability and prevent the formation of hazardous peroxides.

Storage Conditions

Parameter	Recommendation
Temperature	Store in a cool, dry, well-ventilated area. [5] [8]
Light	Store in a light-resistant container. [1] [7]
Atmosphere	For long-term storage, consider storing under an inert atmosphere (e.g., nitrogen). [6]
Container	Keep the container tightly closed. [7] [8]

Peroxide Formation and Management

Unsaturated hydrocarbons like **Dicyclobutylidene** have the potential to form explosive peroxides upon exposure to air and light over time.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Dating and Labeling: Upon receipt, label the container with the date received and the date opened.[\[1\]](#)[\[2\]](#)

- Testing for Peroxides: Periodically test for the presence of peroxides, especially before distillation or concentration.[2][16] A common method is the potassium iodide test.[12]
- Inhibitors: If the compound is supplied with an inhibitor (e.g., BHT), be aware that distillation can remove the inhibitor, increasing the risk of peroxide formation.[14]
- Disposal: Dispose of any **Dicyclobutylidene** that is past its expiration date or shows signs of peroxide formation (e.g., crystal formation) as hazardous waste.[16] Do not attempt to open a container with visible crystals around the cap.[2][16]

Experimental Protocols

Protocol for Peroxide Testing (Qualitative)

- Sample Preparation: In a clean, dry test tube, add 1 mL of the **Dicyclobutylidene** sample.
- Reagent Addition: Add 1 mL of a freshly prepared 10% potassium iodide solution.
- Observation: Shake the mixture and observe the color. A yellow to brown color indicates the presence of peroxides.

Visualizations

Dicyclobutylidene Handling Workflow

Caption: Workflow for handling **Dicyclobutylidene**.

Dicyclobutylidene Storage Logic

Caption: Decision tree for **Dicyclobutylidene** storage.

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